

# Application Notes and Protocols for E2-CDS

## Stability and Storage

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### Compound of Interest

Compound Name: E2-CDS

Cat. No.: B1671318

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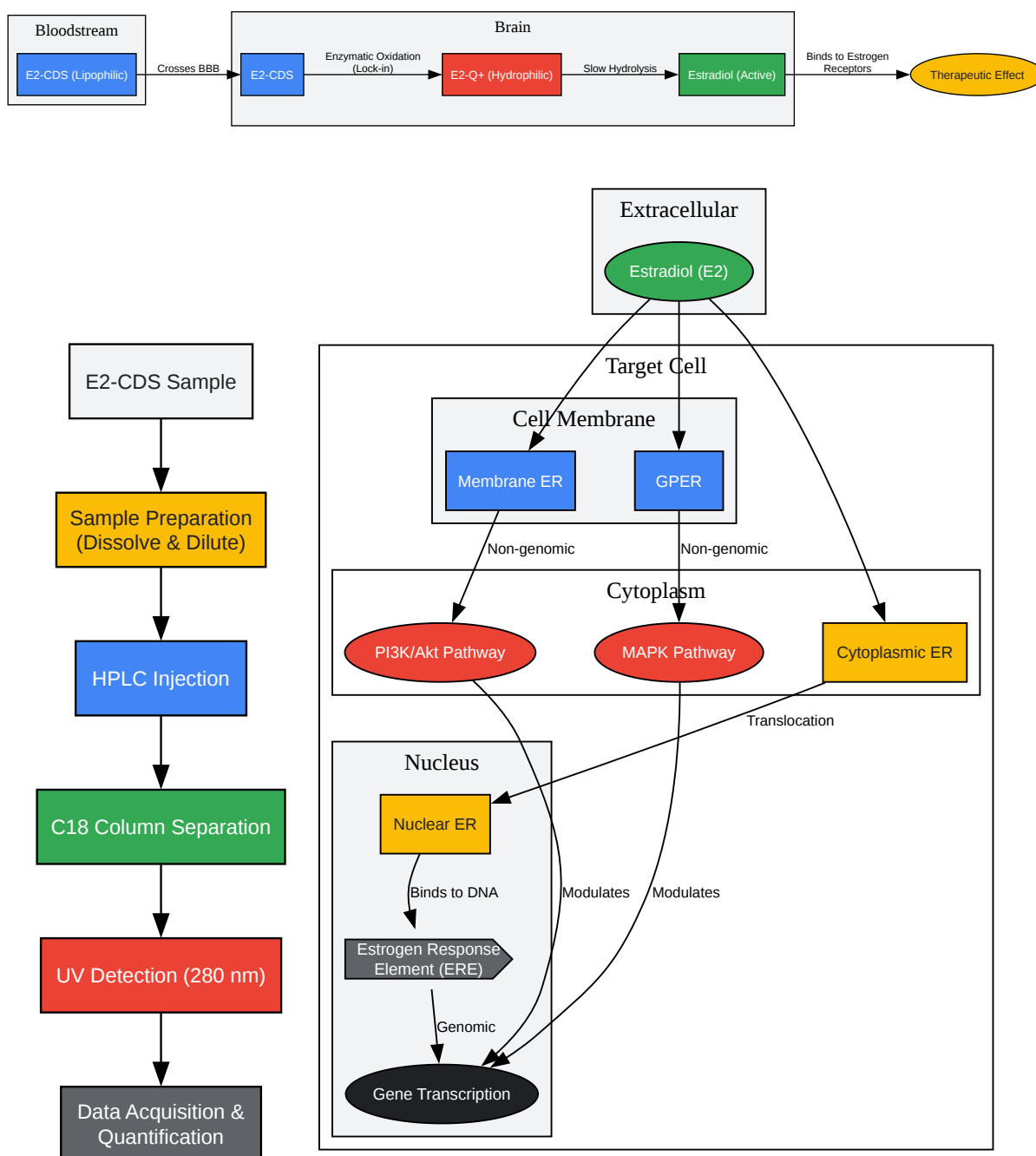
## Introduction

**E2-CDS** is a novel chemical delivery system designed for the targeted and sustained release of Estradiol (E2) to the brain. This system utilizes a dihydropyridine-based carrier that, upon entering the central nervous system, undergoes oxidation to a polar pyridinium salt. This transformation "locks" the therapeutic agent within the brain, allowing for a prolonged therapeutic effect while minimizing systemic exposure and associated side effects.

These application notes provide a comprehensive overview of the stability of **E2-CDS** and outline recommended storage conditions and handling procedures. Adherence to these guidelines is crucial for maintaining the integrity and efficacy of the compound for research and development purposes.

## Chemical Structure and Mechanism of Action

**E2-CDS** consists of  $17\beta$ -estradiol covalently linked to a dihydropyridine carrier. The lipophilic nature of the dihydropyridine moiety facilitates passage across the blood-brain barrier. Once in the brain, enzymatic oxidation converts the dihydropyridine ring into a charged pyridinium salt. This charged molecule is significantly less lipophilic and is thus trapped within the brain, where it can be slowly hydrolyzed to release active estradiol.



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